

Cortisone-d8 molecular weight and formula

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Compound of Interest

Compound Name: Cortisone-d8

Cat. No.: B15611839

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Cortisone-d8: A Technical Data Summary

Cortisone-d8 is a deuterium-labeled version of Cortisone, a glucocorticoid hormone. The labeling with deuterium, a stable isotope of hydrogen, makes it a valuable tool in various research applications, particularly in mass spectrometry-based studies for use as an internal standard for the quantification of cortisone.[1] This document provides the core molecular formula and weight of **Cortisone-d8**.

Physicochemical Properties

The fundamental physicochemical properties of **Cortisone-d8** are detailed below. For comparative purposes, the properties of unlabeled Cortisone are also provided.

Compound	Molecular Formula	Molecular Weight (g/mol)
Cortisone-d8	C ₂₁ H ₂₀ D ₈ O ₅ [2]	368.49[2]
Cortisone	C ₂₁ H ₂₈ O ₅ [3]	360.44[3]

Cortisone-d8 is described as an off-white solid and is typically stored at 2-8°C in a refrigerator. [2] It is a labeled form of Cortisone, which acts as a glucocorticoid and has anti-inflammatory properties.[2] The deuterium labeling results in a mass shift of +8, making it suitable for mass spectrometry techniques.

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References

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